

Safety and Handling of Biotin-PEG8-acid: A Technical Guide

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Compound of Interest

Compound Name: *Biotin-PEG8-acid*

Cat. No.: *B1192322*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling procedures for **Biotin-PEG8-acid** in a laboratory setting. The information is compiled from available safety data sheets and chemical properties to ensure safe usage and disposal.

Chemical Identification

Identifier	Value
Product Name	Biotin-PEG8-acid
Synonyms	(+)-Biotin-PEG8-CH ₂ CH ₂ COOH, and others
CAS Number	2143964-62-7
Molecular Formula	C ₂₉ H ₅₃ N ₃ O ₁₂ S
Molecular Weight	667.81 g/mol

Hazard Identification and Classification

Biotin-PEG8-acid is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are acute oral toxicity and high toxicity to aquatic life.

GHS Classification

Classification	Code	Description
Acute toxicity, Oral	Category 4	Harmful if swallowed. [1]
Acute aquatic toxicity	Category 1	Very toxic to aquatic life. [1]
Chronic aquatic toxicity	Category 1	Very toxic to aquatic life with long lasting effects. [1]

GHS Label Elements

Element	Description
Pictograms	GHS07 (Exclamation Mark), GHS09 (Environment)
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed. [1] H410: Very toxic to aquatic life with long lasting effects. [1]
Precautionary Statements	Prevention: P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P273: Avoid release to the environment. Response: P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth. P391: Collect spillage. Disposal: P501: Dispose of contents/ container to an approved waste disposal plant.

Toxicological Information

Specific quantitative toxicological data such as LD50 (median lethal dose) for **Biotin-PEG8-acid** is not readily available in the public domain. The classification of "Acute toxicity, Oral (Category 4)" is based on available data, though the specific studies are not cited in the provided safety data sheets. No components of this product at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC, ACGIH, NTP, or OSHA.

Toxicological Endpoint	Classification/Data
Acute Oral Toxicity	Category 4 (Harmful if swallowed).
Skin Corrosion/Irritation	Classified based on available data.
Serious Eye Damage/Irritation	Classified based on available data.
Respiratory or Skin Sensitization	Classified based on available data.
Germ Cell Mutagenicity	Classified based on available data.
Carcinogenicity	Not classified as a carcinogen.
Reproductive Toxicity	Classified based on available data.
Specific Target Organ Toxicity (Single Exposure)	Classified based on available data.
Specific Target Organ Toxicity (Repeated Exposure)	Classified based on available data.
Aspiration Hazard	Classified based on available data.

Experimental Protocols for Hazard Assessment

While specific experimental data for **Biotin-PEG8-acid** is not provided, the following are summaries of standard OECD (Organisation for Economic Co-operation and Development) guidelines that would be used to assess the acute oral and aquatic toxicity of a chemical substance.

Acute Oral Toxicity Assessment (Based on OECD Guideline 423)

This protocol provides a method for determining the acute oral toxicity of a substance.

Objective: To estimate the LD50 and identify the GHS hazard category.

Methodology:

- Test Animals: Typically, female rats are used.

- Dosage: A stepwise procedure is used with a starting dose based on the substance's properties. Usually, 3 animals are used per step.
- Administration: The substance is administered orally by gavage.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- Endpoint: The LD50 is determined based on the number of animal deaths at different dose levels.

Experimental Workflow for Acute Oral Toxicity Testing



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Caption: Workflow for OECD Guideline 423 Acute Oral Toxicity Study.

Aquatic Toxicity Assessment (Based on OECD Guideline 203: Fish, Acute Toxicity Test)

This protocol outlines a method to determine the acute toxicity of a substance to fish.

Objective: To determine the LC50 (median lethal concentration) of a substance in fish over a 96-hour period.

Methodology:

- Test Organism: A standard fish species (e.g., Zebrafish or Rainbow Trout) is used.
- Exposure: Fish are exposed to the test substance in a series of concentrations for 96 hours.

- Conditions: The test is conducted under controlled conditions of temperature, light, and water quality.
- Observation: Mortality is recorded at 24, 48, 72, and 96 hours.
- Endpoint: The LC50 is calculated at the end of the 96-hour exposure period.

Handling and Storage

Proper handling and storage are crucial to minimize exposure and maintain the integrity of **Biotin-PEG8-acid**.

Handling Precautions

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or aerosols.
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

Storage Conditions

Form	Storage Temperature	Additional Conditions
Powder	-20°C	Keep container tightly sealed in a cool, well-ventilated area.
In Solvent	-80°C	Keep away from direct sunlight and sources of ignition.

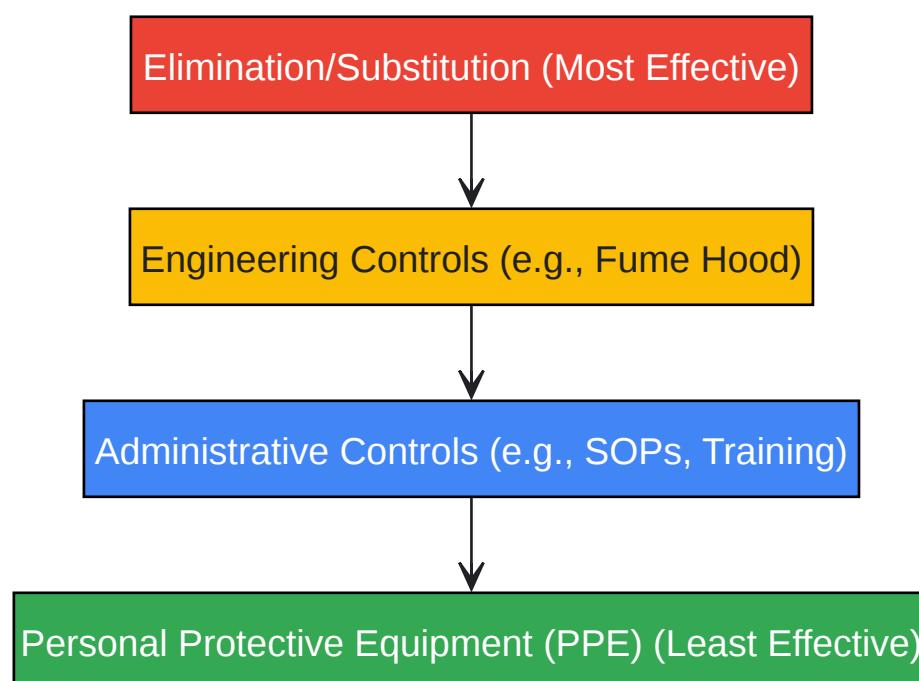
Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Biotin-PEG8-acid**:

- Eye/Face Protection: Safety goggles with side-shields.

- Hand Protection: Compatible chemical-resistant gloves.
- Skin and Body Protection: Laboratory coat or impervious clothing.
- Respiratory Protection: A suitable respirator should be used if dust or aerosols are generated.

Hierarchy of Controls for Handling **Biotin-PEG8-acid**



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Caption: Hierarchy of controls for managing exposure risks.

First-Aid Measures

In case of exposure, follow these first-aid procedures:

Exposure Route	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing and shoes. Get medical attention if symptoms occur.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Accidental Release Measures

In the event of a spill or release, follow these procedures:

- Personal Precautions: Wear appropriate personal protective equipment. Evacuate personnel to a safe area.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up:
 - For small spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.
 - For large spills, dike the area to contain the spill.

Stability and Reactivity

Parameter	Information
Reactivity	No data available.
Chemical Stability	Stable under recommended storage conditions.
Possibility of Hazardous Reactions	No data available.
Conditions to Avoid	Direct sunlight, sources of ignition.
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.
Hazardous Decomposition Products	Under fire conditions, may decompose and emit toxic fumes, including carbon oxides, nitrogen oxides, and sulfur oxides.

Disposal Considerations

Dispose of **Biotin-PEG8-acid** and its container in accordance with local, state, and federal regulations. It is considered very toxic to aquatic life, so prevent its release into the environment.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety analysis. Users should consult the original Safety Data Sheet (SDS) provided by the manufacturer and follow all institutional safety guidelines.

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References

- 1. Biotin-PEG8-acid|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Safety and Handling of Biotin-PEG8-acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

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